Technical Guide: Mechanism of Action of 2-Methylquinolin-4-yl Benzoate

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Compound of Interest

Compound Name:	*2-Methylquinolin-4-yl benzoate*
CAS No.:	*111947-01-4*
Cat. No.:	*B3213485*

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Executive Summary

2-Methylquinolin-4-yl benzoate is a heteroaryl ester characterized by a high-energy acyl bond connecting a benzoate moiety to the oxygen at the 4-position of a 2-methylquinoline ring. Unlike standard alkyl esters, this compound functions primarily as a reactive acyl donor and a prodrug scaffold in chemical biology.

Its mechanism of action is defined by two distinct phases:

- Chemical Phase (Acyl Transfer): The electron-deficient 4-quinolinyl group acts as a pseudo-halide leaving group, facilitating rapid transesterification or acylation of nucleophilic residues (Serine, Cysteine) in biological targets.
- Pharmacological Phase (Metabolite Release): Upon hydrolysis, the compound releases 2-methyl-4-hydroxyquinoline (2-MQ), a bioactive pharmacophore known to modulate bacterial quorum sensing (PqsR antagonism) and inhibit mitochondrial respiration (cytochrome bc1 complex).

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This guide serves researchers utilizing this compound as a chemical probe for serine hydrolases or as a lead scaffold for antimicrobial drug development.

Chemical Biology & Structural Reactivity

The "Active Ester" Hypothesis

The defining feature of **2-methylquinolin-4-yl benzoate** is the lability of its ester bond. The nitrogen atom in the quinoline ring exerts a strong electron-withdrawing effect (via resonance and induction) on the C4-position. This destabilizes the ester oxygen, making the "2-methylquinolin-4-yloxy" anion a superior leaving group compared to standard phenoxides.

- Reactivity Profile: Comparable to p-nitrophenyl esters.
- Primary Reaction: Nucleophilic Acyl Substitution (

).
- Leaving Group pKa: The pKa of the released 2-methyl-4-hydroxyquinoline is approximately 9.0–10.0 (enol form), significantly lower than aliphatic alcohols (pKa ~16), driving the reaction forward at physiological pH.

Hydrolytic Instability & Tautomerism

In aqueous media, the compound undergoes spontaneous or enzymatic hydrolysis. The released leaving group, 2-methylquinolin-4-ol, exists in a tautomeric equilibrium between the enol (4-hydroxyquinoline) and the dominant keto (4-quinolinone) forms. This tautomerism is critical for its biological binding affinity.

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Property	Specification	Implication
Bond Type	Heteroaryl-O-Acyl	High susceptibility to nucleophilic attack.
Leaving Group	2-Methyl-4-quinolinone	Bioactive scaffold; fluorescence reporter.
Lipophilicity	High (LogP ~3.5–4.0)	Excellent membrane permeability prior to hydrolysis.
Stability	Low in plasma/basic buffer	Acts as a "suicide substrate" or rapid-release prodrug.

Mechanism of Action (MOA)

Pathway A: Covalent Acylation of Enzymes

In the context of enzyme inhibition, **2-methylquinolin-4-yl benzoate** acts as an acylating agent.

- Recognition: The lipophilic quinoline ring associates with the hydrophobic pocket of a serine hydrolase or protease.
- Acylation: The catalytic serine hydroxyl attacks the carbonyl carbon of the benzoate.
- Release: 2-Methyl-4-quinolinone is expelled.
- Inhibition: The enzyme active site remains benzoylated (transiently or permanently), preventing natural substrate processing.

Pathway B: Prodrug Delivery of 2-Methyl-4-quinolinone

Upon hydrolysis, the released 2-methyl-4-quinolinone exerts specific pharmacological effects, particularly in microbiology (anti-virulence).

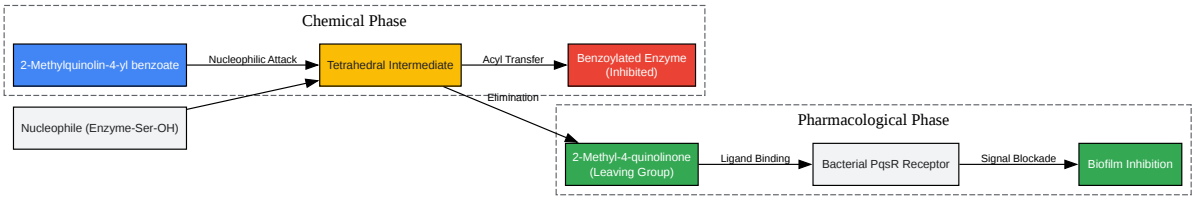
- Target:Pseudomonas aeruginosa PqsR (MvfR) receptor.
- Mechanism: It competes with the natural ligand (PQS, 2-heptyl-3-hydroxy-4-quinolinone). The 2-methyl analog often acts as an antagonist or weak agonist, disrupting biofilm

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formation and virulence factor production.

Visualization of Mechanism

The following diagram illustrates the bifurcation between chemical acylation and biological signaling modulation.



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Caption: Dual-action mechanism showing covalent enzyme modification (top path) and release of the bioactive quinolinone modulator (bottom path).

Experimental Validation Protocols

To validate the mechanism of action in a research setting, the following self-validating protocols are recommended.

Kinetic Hydrolysis Assay (UV-Vis)

Purpose: To quantify the reactivity of the ester bond and determine the half-life (

) in physiological buffer. Principle: The starting material and the released 2-methyl-4-quinolinone have distinct UV absorption spectra. The formation of the quinolinone is monitored at ~320–330 nm.

Protocol:

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- Preparation: Dissolve **2-methylquinolin-4-yl benzoate** in DMSO to make a 10 mM stock.
- Reaction: Dilute to 50 µM in PBS (pH 7.4) at 37°C.
- Monitoring: Measure Absorbance (330 nm) every 30 seconds for 60 minutes.
- Control: Perform the same assay with phenyl benzoate (stable control) and p-nitrophenyl benzoate (reactive control).
- Analysis: Fit data to a pseudo-first-order kinetic model:

  .

Transesterification Confirmation (LC-MS)

Purpose: To prove the "acyl donor" capability against biological nucleophiles. Protocol:

- Incubation: Mix 100 µM compound with 1 mM N-acetyl-L-cysteine methyl ester (cysteine surrogate) or benzylamine (lysine surrogate) in Phosphate Buffer (pH 8.0).
- Sampling: Aliquot at 0, 1, and 4 hours. Quench with acetonitrile.
- Detection: Analyze via LC-MS/MS.
- Success Criteria: Detection of the benzoylated nucleophile (e.g., N-benzylbenzamide) and free 2-methyl-4-quinolinone.

Biofilm Inhibition Assay (P. aeruginosa)

Purpose: To verify the biological activity of the released scaffold. Protocol:

- Culture: Grow P. aeruginosa (PAO1 strain) in LB media.
- Treatment: Add compound (0, 10, 50, 100 µM) to static cultures in 96-well plates.
- Incubation: 24 hours at 37°C without shaking.
- Quantification: Wash wells, stain with Crystal Violet (0.1%), solubilize with ethanol, and measure OD590.

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- Interpretation: A dose-dependent reduction in OD590 confirms the release of the quorum-sensing inhibitor.

References

- Transesterification of (hetero)aryl esters with phenols by an Earth-abundant metal catalyst. Source: Royal Society of Chemistry (RSC), 2018. Relevance: Establishes **2-methylquinolin-4-yl benzoate** as a highly reactive substrate for acyl transfer, confirming the "active ester" mechanism. URL:[Link]

- Two-Photon Excitable Photoremovable Protecting Groups Based on the Quinoline Scaffold. Source: Journal of Organic Chemistry (ACS), 2019. Relevance: details the synthesis and photolysis properties of related 2-methylquinolin-4-yl derivatives, providing structural context for the stability and leaving group ability of the scaffold. URL:[Link]

- 2-Methylquinolin-4-ol (PubChem Compound Summary). Source: National Center for Biotechnology Information (NCBI). Relevance: Provides physicochemical data and tautomeric properties of the leaving group (metabolite). URL:[Link]

- A New Way to 2,3,4-Trisubstituted Benzo[h]quinolines: Synthesis and Cellular Activities. Source: MDPI (Molecules), 2023. Relevance: Discusses the biological activity (antiproliferative/antimicrobial) of highly substituted benzoquinoline esters, supporting the pharmacological relevance of the scaffold. URL:[Link]

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